

# Amdizalisib Kinase Activity Assay: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Amdizalisib*  
CAS No.: 1894229-03-8  
Cat. No.: B10823814

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## Introduction

**Amdizalisib** (formerly HMPL-689) is a potent and highly selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K $\delta$ ).<sup>[1][2]</sup> The PI3K signaling pathway is crucial in regulating cell growth, proliferation, differentiation, and survival.<sup>[3][4]</sup> The delta isoform of PI3K is primarily expressed in hematopoietic cells and plays a key role in B-cell development and function.

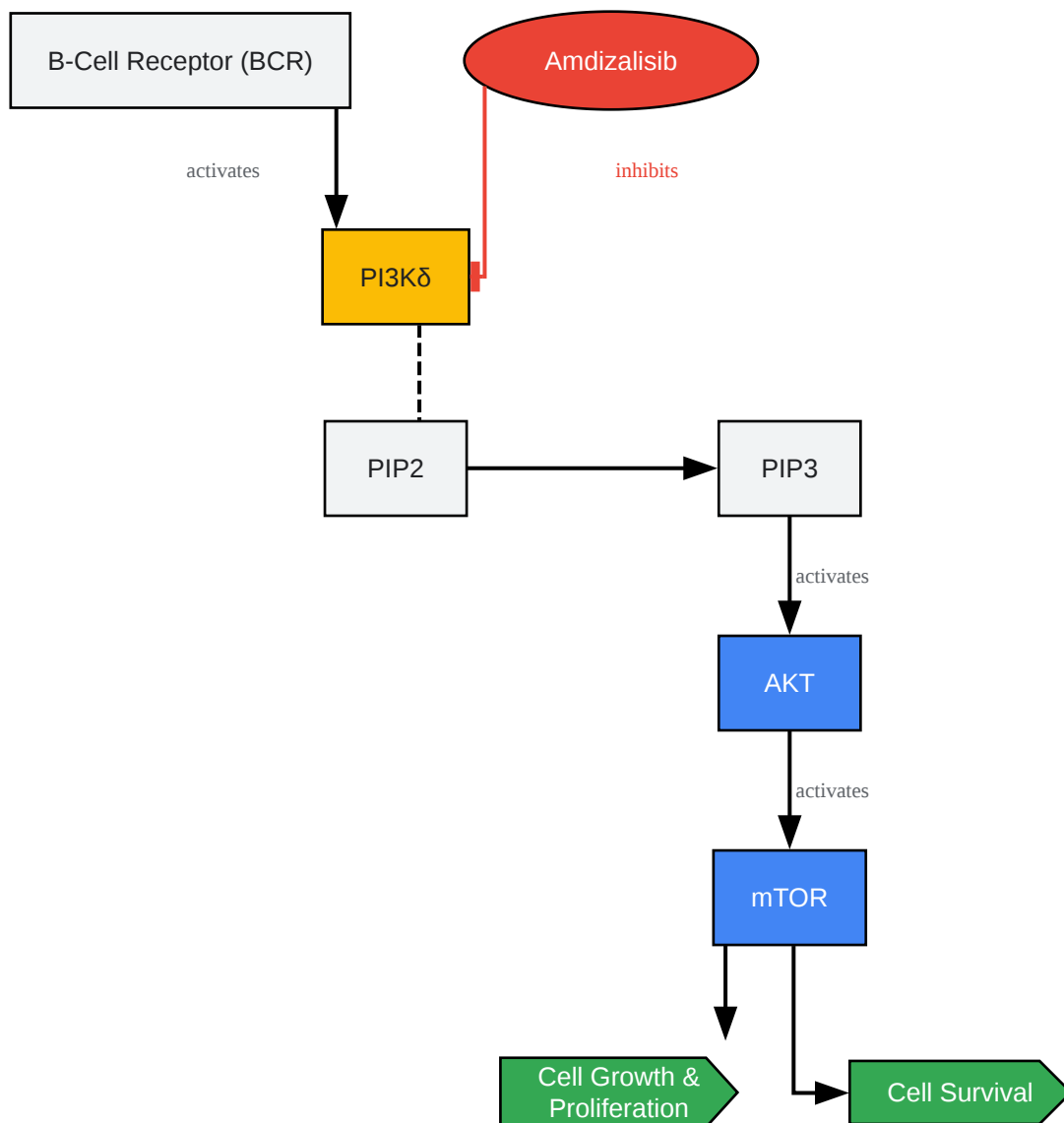
Aberrant activation of the PI3K $\delta$  signaling pathway is implicated in the survival and proliferation of malignant B-cells, making it a promising therapeutic target for B-cell malignancies.<sup>[1]</sup>

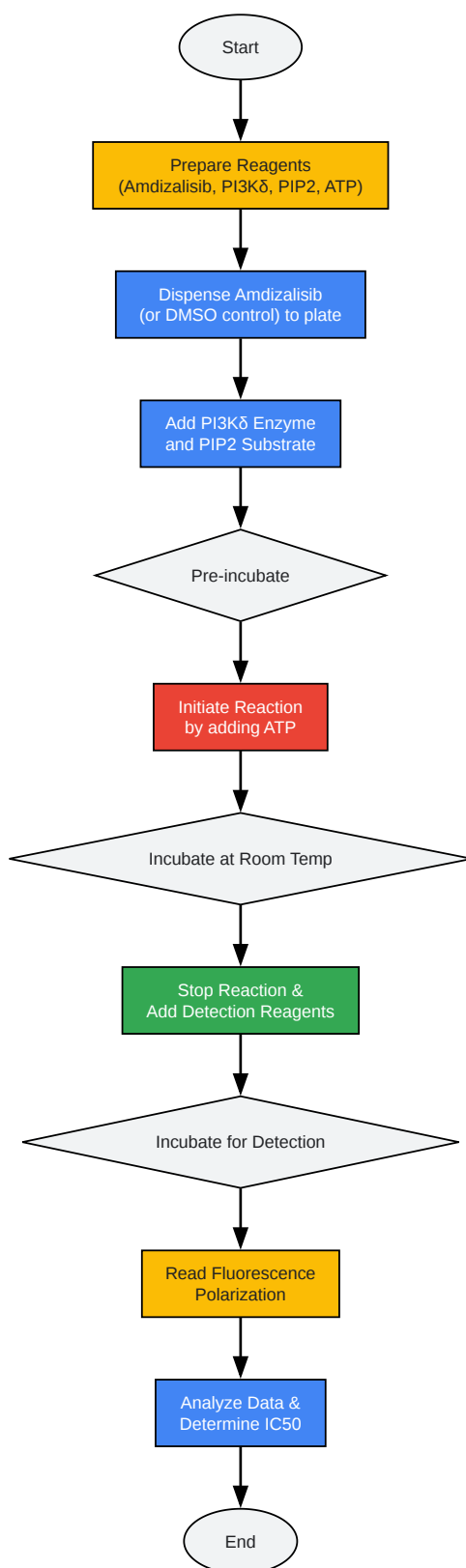
**Amdizalisib** is an ATP-competitive inhibitor of PI3K $\delta$  currently under investigation for the treatment of hematological malignancies such as follicular lymphoma.<sup>[3][4]</sup>

These application notes provide a detailed protocol for determining the kinase activity of PI3K $\delta$  and the inhibitory potential of **Amdizalisib** using a fluorescence polarization-based assay.

## PI3K/AKT/mTOR Signaling Pathway

The PI3K pathway is a critical intracellular signaling cascade. Upon activation by upstream signals, such as B-cell receptor activation, PI3K $\delta$  phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors like AKT. Activated AKT, in turn, phosphorylates a variety of substrates, leading to the activation of mTOR and subsequent regulation of cellular processes like cell growth, proliferation, and survival.





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## References

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